

handling and storage procedures for 1-Methoxypentane

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Compound of Interest

Compound Name: 1-Methoxypentane

Cat. No.: B3055027

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Application Notes and Protocols: 1-Methoxypentane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-Methoxypentane** (CAS No. 628-80-8), a colorless liquid with a fruity, ethereal odor.^[1] It is imperative that all personnel handling this chemical are thoroughly familiar with these protocols and the associated Safety Data Sheet (SDS).

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **1-Methoxypentane**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ O	[1] [2] [3]
Molecular Weight	102.17 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	98.85 - 99.4 °C at 760 mmHg	[1] [2]
Flash Point	4.5 °C	[1] [2]
Density	0.7558 - 0.762 g/cm ³	[1] [2]
Vapor Pressure	44 mmHg at 25 °C	[1]
Melting Point	-105.78 °C (estimate)	[2]

Experimental Protocols

Safe Handling Procedures

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.
- Use explosion-proof electrical equipment and lighting to prevent ignition of flammable vapors.
- Ground and bond containers and receiving equipment during transfer to prevent static discharge.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves, such as nitrile gloves.

- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory.
- Respiratory Protection: If working outside a fume hood or in case of a spill, use a NIOSH-approved respirator with an organic vapor cartridge.

General Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling **1-Methoxypentane**, before breaks, and at the end of the workday.

Storage Procedures

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition such as heat, sparks, and open flames.
- Store in a designated flammable liquids storage cabinet.
- Incompatible Materials: Keep away from strong oxidizing agents.

Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).
- Containment: For small spills, use a non-combustible absorbent material like sand, earth, or vermiculite. Do not use combustible materials such as sawdust.

- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a sealed, properly labeled container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with a suitable solvent, followed by washing with soap and water.
- **Personal Protection:** All personnel involved in the cleanup must wear the appropriate PPE as outlined in section 2.1.

First Aid Measures

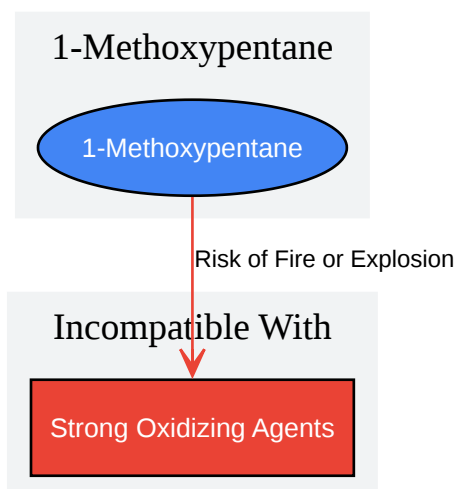
- **Inhalation:** Move the affected person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4][5]
- **Skin Contact:** Immediately remove contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes.[4] If skin irritation occurs, seek medical advice.
- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Visualizations



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Caption: Workflow for the safe handling of **1-Methoxypentane**.



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Caption: Chemical incompatibilities of **1-Methoxypentane**.

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